

Application Notes: Quantitative Determination of 1-Methylguanine in Serum using ELISA

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Compound of Interest

Compound Name: 1-Methylguanine

Cat. No.: B1207432

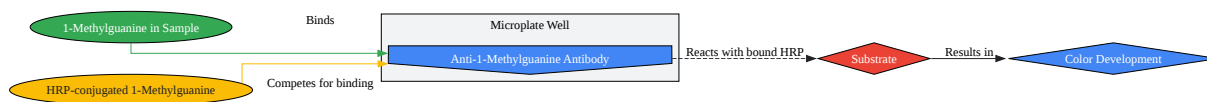
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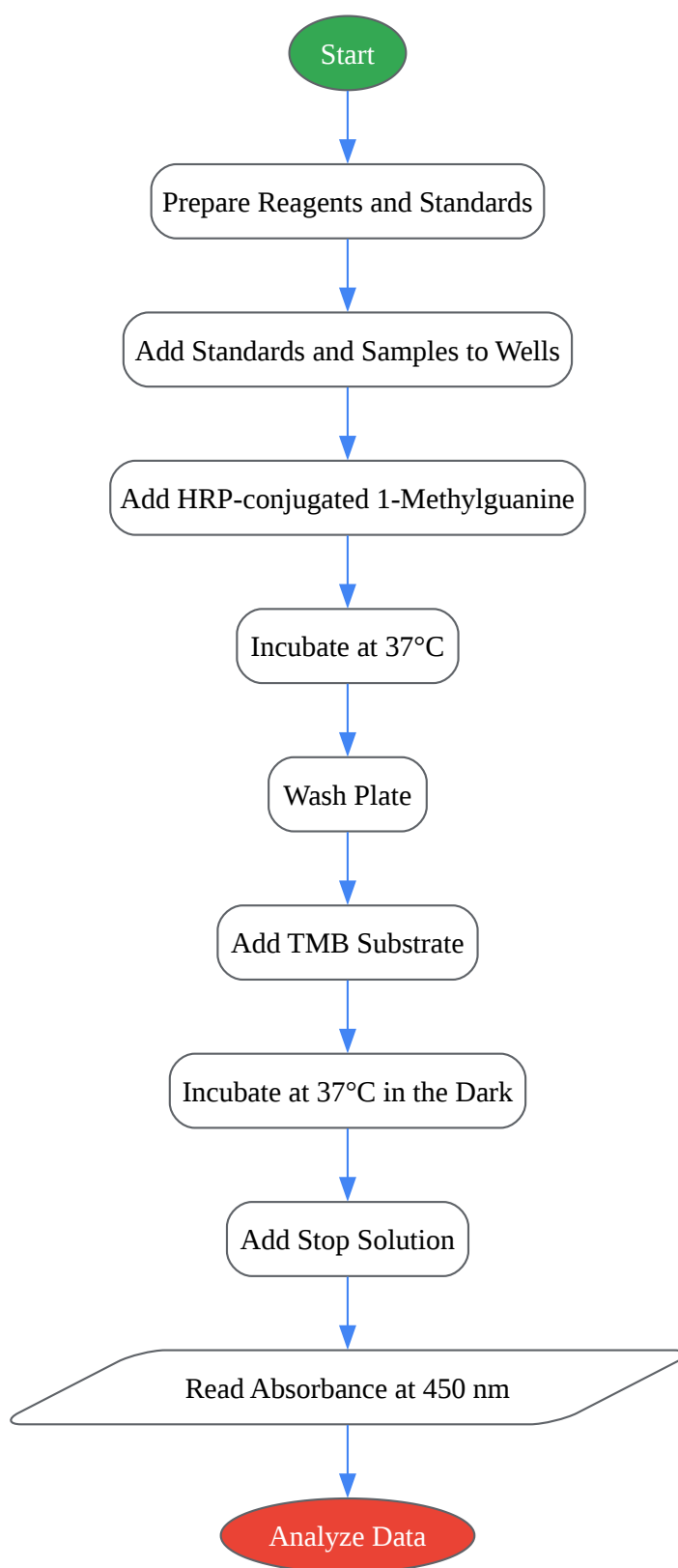
Introduction

1-Methylguanine is a naturally occurring modified purine base derived from tRNA.[1] Elevated levels of **1-methylguanine** in serum and urine have been associated with various types of cancer, making it a potential biomarker for disease diagnosis and monitoring.[1] Enzyme-Linked Immunosorbent Assay (ELISA) provides a sensitive and specific method for the quantitative determination of **1-methylguanine** in biological samples such as serum. This document outlines the protocol for using a competitive ELISA kit for the analysis of **1-methylguanine** in serum samples.

Assay Principle

This ELISA kit utilizes the competitive immunoassay technique. A microtiter plate is pre-coated with a monoclonal antibody specific for **1-methylguanine**. During the assay, **1-methylguanine** present in the serum sample or standard competes with a fixed amount of horseradish peroxidase (HRP)-conjugated **1-methylguanine** for the limited binding sites on the antibody. After an incubation period, the unbound components are washed away. A substrate solution is then added, and the color development is initiated by the HRP. The intensity of the color is inversely proportional to the concentration of **1-methylguanine** in the sample. The reaction is stopped by the addition of a stop solution, and the absorbance is measured at a specific wavelength. The concentration of **1-methylguanine** in the samples is determined by comparing their absorbance to a standard curve. In a competitive ELISA, a higher concentration of the target analyte in the sample results in a weaker signal.[2]





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References

- 1. 1-Methylguanine (CAS 938-85-2) | Abcam [abcam.com]
- 2. bosterbio.com [bosterbio.com]
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